

Tautomerism in Solid-State 2,3-Quinolinedicarboxylic Acid: An In-depth Technical Guide

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Compound of Interest

Compound Name: 2,3-Quinolinedicarboxylic acid

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This technical guide provides a comprehensive overview of the theoretical and experimental approaches to studying tautomerism in solid-state **2,3-quinolinedicarboxylic acid**. While specific experimental data for this compound is not extensively published, this document outlines the expected tautomeric behavior based on analogous structures, details the necessary experimental protocols for characterization, and presents a framework for data analysis.

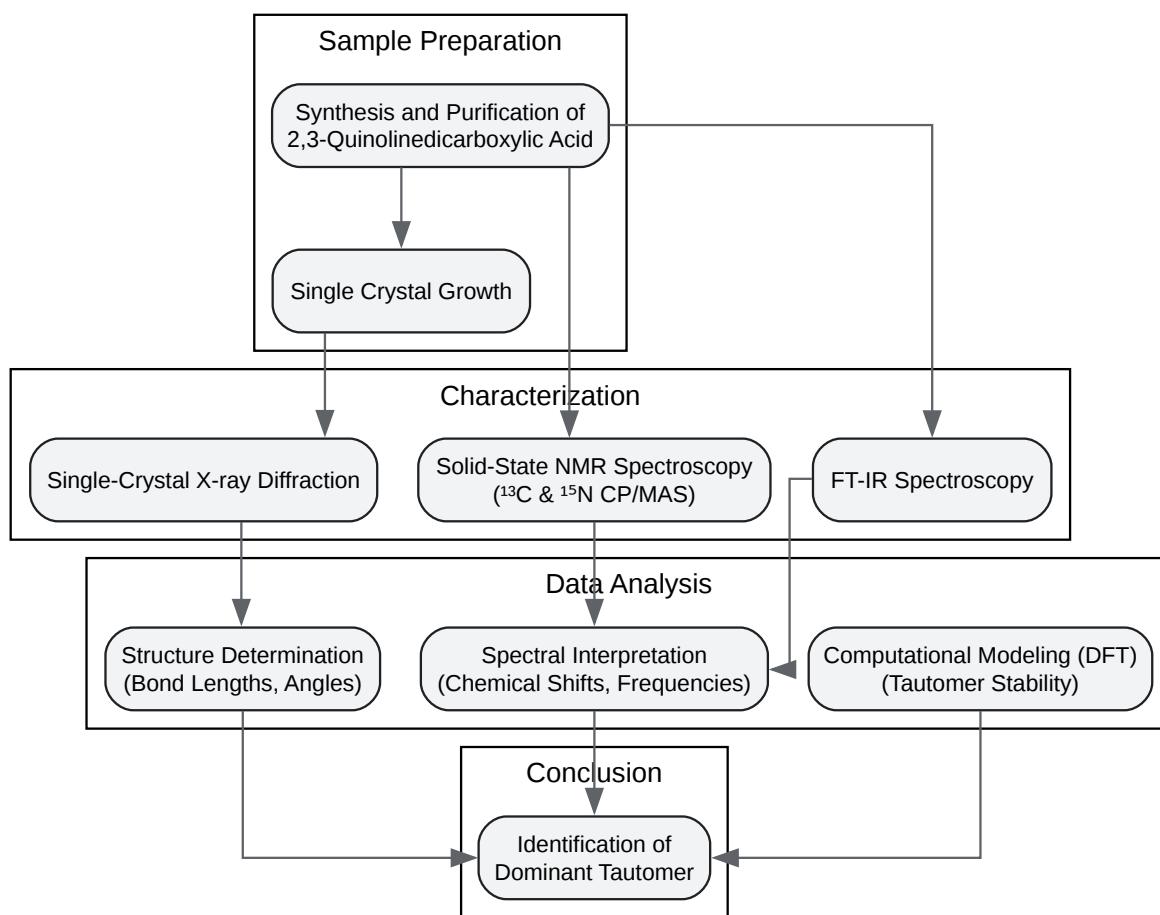
Introduction to Tautomerism in Quinolinedicarboxylic Acids

2,3-Quinolinedicarboxylic acid, a molecule of interest in medicinal chemistry and materials science, possesses the potential for prototropic tautomerism. In the solid state, such compounds can exist in a neutral form or as a zwitterion, where a proton is transferred from a carboxylic acid group to the basic quinoline nitrogen atom. Studies on related compounds, such as quinoline-2-carboxylic acid, have shown that the zwitterionic form is often present and can even co-exist with the neutral form within the crystal lattice. The stability of a particular tautomer in the solid state is governed by a delicate balance of intramolecular hydrogen bonding, intermolecular interactions, and crystal packing forces. Understanding the predominant tautomeric form is crucial as it dictates the molecule's physicochemical properties,

including solubility, stability, and its ability to participate in intermolecular interactions, which are critical for drug development and crystal engineering.

Predicted Tautomeric Equilibrium in 2,3-Quinolinedicarboxylic Acid

The primary tautomeric equilibrium for **2,3-quinolinedicarboxylic acid** involves the transfer of a proton from one of the carboxylic acid groups to the quinoline nitrogen. This results in two main potential tautomers in the solid state: the neutral form and the zwitterionic form.



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